

Navigating the Safe Handling of Pinocarvone: A Comprehensive Guide

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Compound of Interest

Compound Name: Pinocarvone

Cat. No.: B108684

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Pinocarvone**, a bicyclic monoterpene ketone. Adherence to these procedures is critical due to its potential health hazards.

Pinocarvone is classified under the Globally Harmonized System (GHS) with the following primary hazards: it is corrosive, an irritant, and poses a health hazard.^[1] Specific classifications indicate that it causes skin irritation, may cause an allergic skin reaction, causes serious eye damage, and is suspected of causing genetic defects.^[1]

Quantitative Data Summary

While specific occupational exposure limits (OELs) such as Permissible Exposure Limits (PEL) or Threshold Limit Values (TLV) for **Pinocarvone** are not readily available in public databases, its GHS hazard classifications necessitate stringent control measures to minimize exposure. The following table summarizes its key identifiers and physical properties.

Parameter	Value	Source
CAS Number	30460-92-5	[1][2]
Molecular Formula	C10H14O	[1][2]
Molecular Weight	150.22 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	217-218 °C	[1]
Flash Point	85 °C (185 °F)	[4]
Solubility	Insoluble in water, soluble in organic solvents.	[3]

Essential Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against the hazards associated with **Pinocarvone**.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended). Double-gloving is advised.	Protects against skin irritation and allergic reactions.[1]
Eye and Face Protection	Safety goggles and a face shield.	Protects against serious eye damage from splashes.[1]
Body Protection	A chemical-resistant lab coat, fully buttoned, with long sleeves.	Prevents skin contact and contamination of personal clothing.
Footwear	Closed-toe, chemical-resistant shoes.	Protects feet from spills.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a respirator with an organic vapor cartridge is necessary.	Minimizes inhalation of vapors.

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Ensure a calibrated chemical fume hood is operational.
- Verify that an emergency eyewash station and safety shower are accessible and have been recently tested.
- Assemble all necessary equipment and reagents before handling **Pinocarvone**.
- Have a chemical spill kit readily available.

2. Donning PPE:

- Put on a lab coat, ensuring it is fully buttoned.

- Don safety goggles and a face shield.
- Wear the first pair of nitrile or neoprene gloves.
- Put on a second pair of gloves over the first.

3. Handling and Use:

- Conduct all work involving **Pinocarvone** within a certified chemical fume hood.
- Use the smallest quantity of the chemical necessary for the experiment.
- Avoid direct contact with skin, eyes, and clothing.
- Keep containers of **Pinocarvone** tightly closed when not in use.

4. Storage:

- Store **Pinocarvone** in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- The storage container must be clearly labeled with the chemical name and all relevant hazard warnings.

Disposal Plan

1. Waste Segregation and Collection:

- All materials contaminated with **Pinocarvone**, including disposable gloves, bench paper, and pipette tips, must be considered hazardous waste.
- Collect all liquid and solid waste containing **Pinocarvone** in a designated, properly labeled, and sealed hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.

2. Labeling and Storage of Waste:

- The hazardous waste container must be clearly labeled as "Hazardous Waste" and include the name "**Pinocarvone**" and a description of its hazards (e.g., "Skin Irritant," "Skin Sensitizer," "Eye Damage," "Suspected Mutagen").
- Store the waste container in a designated satellite accumulation area within the laboratory.

3. Final Disposal:

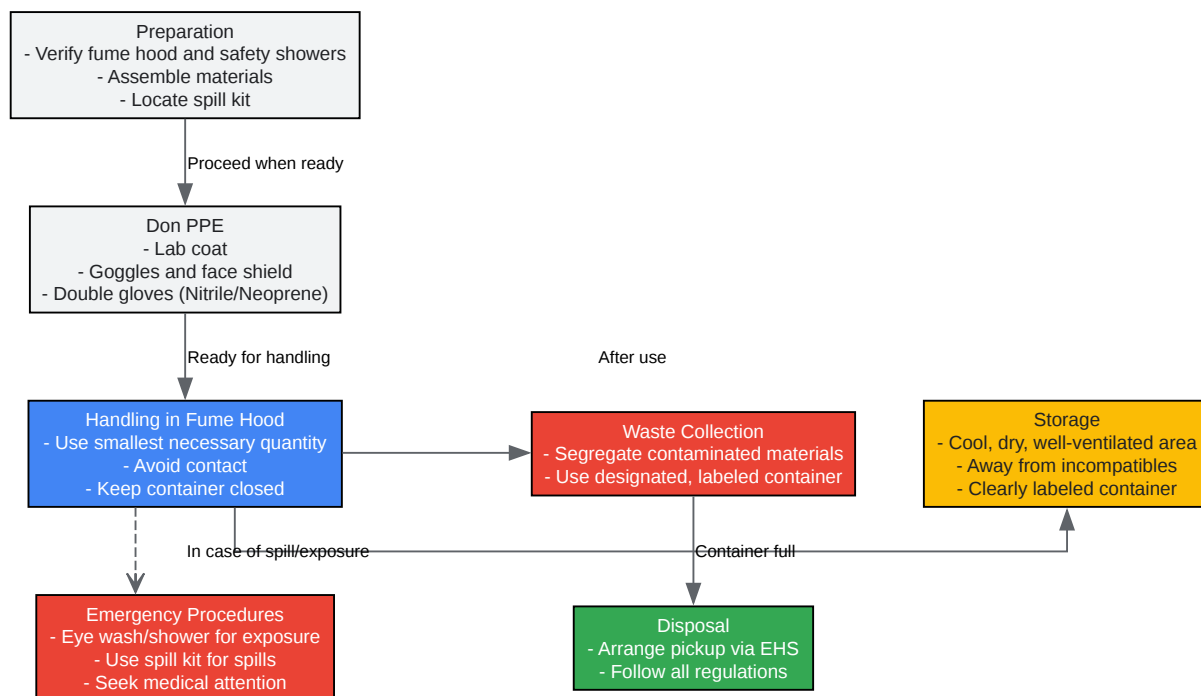
- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office. Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure to **Pinocarvone**.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [5]
Skin Contact	Immediately remove contaminated clothing and wash the affected skin area with plenty of soap and water for at least 15 minutes. If skin irritation or a rash occurs, seek medical attention. [6]
Inhalation	Move the affected person to fresh air. If they are not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Workflow for Safe Handling of Pinocarvone



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Caption: Workflow for the safe handling of **Pinocarvone**.

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